

A Comparative Performance Analysis: Permanent Yellow RN vs. Alternative Azo Pigments

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Permanent Yellow Rn*

CAS No.: *6528-34-3*

Cat. No.: *B1584935*

[Get Quote](#)

An In-Depth Guide for Researchers and Formulation Scientists

In the vast landscape of organic colorants, azo pigments represent the largest and most versatile class, accounting for a significant portion of the global market for industrial applications.^[1] Within this family, diarylide yellows have long been workhorse pigments, offering a balance of vibrant color, performance, and cost-effectiveness. This guide provides a detailed comparative analysis of **Permanent Yellow RN** (C.I. Pigment Yellow 17), a prominent diarylide yellow, against a selection of other critical azo pigments.

Our objective is to move beyond simple data sheets and provide a foundational understanding of the performance trade-offs inherent in pigment selection. We will delve into the causality behind experimental choices and ground our analysis in standardized testing methodologies, empowering researchers and drug development professionals to make informed decisions for their specific applications, from advanced coatings and plastics to specialized printing inks.

Understanding Permanent Yellow RN (C.I. Pigment Yellow 17)

Permanent Yellow RN, chemically identified as C.I. Pigment Yellow 17, is a disazo pigment belonging to the diarylide yellow class.[2] Its chemical structure features two azo groups (-N=N-), which are responsible for its chromophoric (color-producing) properties.[1]

- Chemical Name: 2,2'-[(3,3'-Dichlorobiphenyl-4,4'-diyl)bis(azo)]bis[N-(2-methoxyphenyl)-3-oxobutyramide]
- C.I. Number: 21105[3][4]
- CAS Number: 4531-49-1[3][4]
- Molecular Formula: C₃₄H₃₀Cl₂N₆O₆[3][5]

It is widely recognized for its bright, greenish-yellow shade and good transparency.[3] Its primary applications are in printing inks (offset, water-based, and solvent-based), plastics (PVC, PE, PP), and various coatings.[2] While it offers good overall properties, its performance, particularly in terms of lightfastness and heat stability, can be a limiting factor in high-durability applications when compared to higher-performance pigment classes.

The Competitive Landscape: Azo Pigment Alternatives

To provide a comprehensive comparison, we have selected a range of yellow azo pigments that represent different chemical subclasses and performance tiers.

- Pigment Yellow 14 (Diarylide Yellow): A close relative of PY 17, also a diarylide yellow. It is often compared directly, with PY 17 generally showing slightly better lightfastness but lower color strength.[5]
- Pigment Yellow 65 (Monoazo Yellow): A monoazo pigment known for its reddish-yellow shade and good hiding power. It is frequently used in industrial and decorative paints.

- Pigment Yellow 74 (Monoazo Hansa Yellow): A high-strength, greenish-yellow monoazo pigment. It is valued for its excellent opacity and is a staple in industrial coatings.
- Pigment Yellow 83 (Diarylide Yellow): A highly lightfast diarylide yellow with a reddish shade. It offers significantly better durability than PY 17 and is used in applications requiring higher weather resistance.
- Pigment Yellow 154 (Benzimidazolone): A high-performance pigment from the benzimidazolone class. These pigments are known for their exceptional lightfastness, weather resistance, and thermal stability, making them suitable for demanding applications like automotive coatings.

Quantitative Performance Comparison

The selection of a pigment is a multi-faceted decision, balancing cost against a spectrum of performance characteristics. The following table summarizes the key performance indicators for **Permanent Yellow RN** and its alternatives, with data synthesized from various technical sources. The rating scales are based on industry standards (Lightfastness: 1-8, where 8 is outstanding; other properties: 1-5, where 5 is excellent).

Pigment	Chemical Class	Shade	Lightfastness (Full Shade)	Heat Stability (°C)	Solvent Resistance	Acid/Alkali Resistance
Permanent Yellow RN (PY 17)	Diarylide	Greenish Yellow	5-6[6][7]	~180-200°C[8]	3-4[4]	5[4]
Pigment Yellow 14	Diarylide	Greenish Yellow	4-5	~200°C	3	4-5
Pigment Yellow 65	Monoazo	Reddish Yellow	6[9]	~150°C	4	5[9]
Pigment Yellow 74	Monoazo (Hansa)	Greenish Yellow	6-7	~180°C	4	5
Pigment Yellow 83	Diarylide	Reddish Yellow	7	~200°C	5	5
Pigment Yellow 154	Benzimidazolone	Greenish Yellow	7-8	~290°C	5	5

Field-Proven Insights: The data reveals a clear hierarchy. Standard diarylides like PY 17 and PY 14 offer a good balance for indoor or less demanding applications such as packaging inks. [5] Monoazo pigments like PY 65 and PY 74 provide excellent opacity and value in industrial paints. For applications requiring significant durability, such as outdoor coatings or high-temperature plastics, the superior molecular stability of PY 83 and especially the benzimidazolone PY 154 becomes essential. The improved heat and light stability of benzimidazolone pigments is attributed to the presence of the stable benzimidazolone ring system within the molecule, which enhances intermolecular hydrogen bonding and crystalline stability.

Self-Validating Experimental Protocols

To ensure the trustworthiness and reproducibility of performance data, standardized testing methodologies are paramount. Below are detailed protocols for key performance evaluations, grounded in internationally recognized standards.

Lightfastness Evaluation

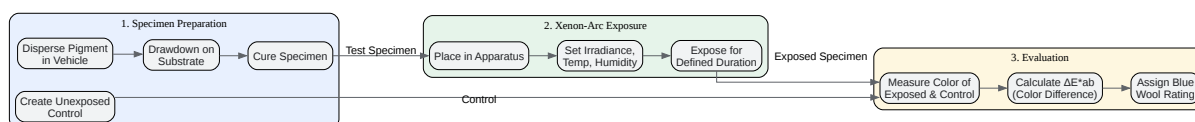
Causality: Lightfastness measures a pigment's resistance to color change upon exposure to light. This degradation is a photochemical process where UV radiation can break the azo bonds or other chemical linkages in the pigment molecule, leading to a loss of color. The test accelerates this process under controlled conditions.

Protocol: ASTM D4303 - Accelerated Xenon-Arc Method[10][11]

- Specimen Preparation:
 - Disperse the test pigment into a standardized vehicle (e.g., acrylic emulsion, alkyd resin) at a specified pigment-to-binder ratio.
 - Draw down the dispersion on a uniform, non-reactive substrate (e.g., Leneta card) to a consistent film thickness.
 - Prepare an identical specimen that will be kept in the dark as a control.
 - Allow specimens to cure fully as per the vehicle manufacturer's instructions.
- Exposure:
 - Place the test specimens in a xenon-arc weathering apparatus.
 - Set the apparatus to simulate daylight filtered through window glass.[10]
 - Maintain a constant irradiance level (e.g., 0.35 W/m²/nm at 340 nm), black panel temperature (e.g., 63°C), and relative humidity (e.g., 55%).[12]
- Evaluation:
 - Periodically remove the specimens from the apparatus.
 - Using a spectrophotometer, measure the color of both the exposed specimen and the unexposed control.

- Calculate the color difference (ΔE_{ab}) using the CIE 1976 Lab color difference equation. [\[11\]](#)[\[13\]](#)
- Rating:
 - The lightfastness is rated on the Blue Wool Scale (1-8), where a rating is assigned based on the total radiant exposure required to produce a specific ΔE^*_{ab} , compared to a set of standardized blue wool references.

Workflow: Lightfastness Testing (ASTM D4303)



[Click to download full resolution via product page](#)

Caption: Workflow for ASTM D4303 Lightfastness Testing.

Heat Stability Assessment

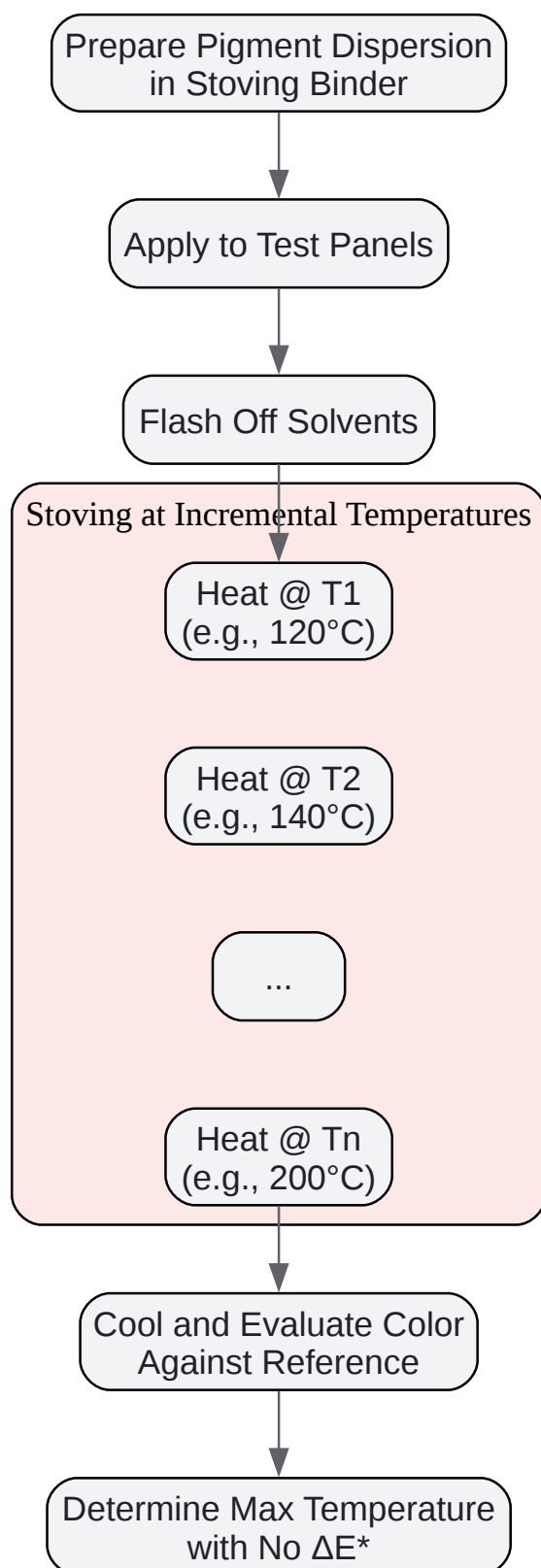
Causality: Heat stability is critical for pigments used in plastics and powder coatings, where processing temperatures can be high. Excessive heat can cause the pigment molecule to decompose, leading to discoloration. This test determines the temperature threshold at which significant color change occurs.

Protocol: ISO 787-21 - Comparison in a Stoving Medium[\[14\]](#)[\[15\]](#)

- Preparation:

- Prepare a masterbatch by thoroughly dispersing the test pigment and an agreed-upon reference pigment into a standardized stoving binder (e.g., an alkyd-melamine resin) at a defined concentration.
- Let down the masterbatch with additional binder and solvent to achieve a final application viscosity.
- Application:
 - Apply the pigmented systems to identical heat-resistant panels (e.g., steel or aluminum).
 - Allow the panels to flash off at ambient temperature to evaporate solvents.
- Stoving (Heating):
 - Place the panels in a laboratory oven with precise temperature control.
 - Heat the panels for a specified duration (e.g., 30 minutes) at a series of increasing temperatures (e.g., 120°C, 140°C, 160°C, 180°C, 200°C).
- Evaluation:
 - After cooling, visually and instrumentally compare the color of the test pigment panel to the reference pigment panel at each temperature step.
 - The heat stability is defined as the highest temperature at which no significant color difference is observed between the test sample and the reference.

Workflow: Heat Stability Testing (ISO 787-21)



[Click to download full resolution via product page](#)

Caption: Workflow for ISO 787-21 Heat Stability Testing.

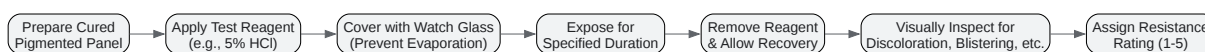
Chemical Resistance Evaluation

Causality: This test assesses the pigment's ability to withstand chemical attack from substances like acids, alkalis, and solvents. Poor resistance can lead to color bleeding or fading. The stability is largely a function of the pigment's crystal structure and the absence of chemical groups susceptible to reaction.

Protocol: ASTM D1308 - Effect of Household Chemicals on Finishes[16][17]

- Specimen Preparation:
 - Prepare and cure coated panels as described in the lightfastness protocol.
- Exposure:
 - Place a small portion of the test reagent (e.g., 5% HCl, 5% NaOH, Ethanol) onto the surface of the cured film.
 - Cover the reagent with a watch glass to prevent evaporation.
 - Allow the reagent to remain in contact with the film for a specified period (e.g., 1 hour, 24 hours) at a controlled temperature.[18][19]
- Evaluation:
 - After the exposure period, remove the watch glass and gently blot the area dry.
 - Allow a recovery period (e.g., 24 hours).
 - Visually inspect the exposed area for any signs of degradation, such as discoloration, blistering, softening, or loss of adhesion.
 - Rate the resistance on a scale (e.g., 1-5) based on the severity of the effect.

Workflow: Chemical Resistance Testing (ASTM D1308)



[Click to download full resolution via product page](#)

Caption: Workflow for ASTM D1308 Chemical Resistance Testing.

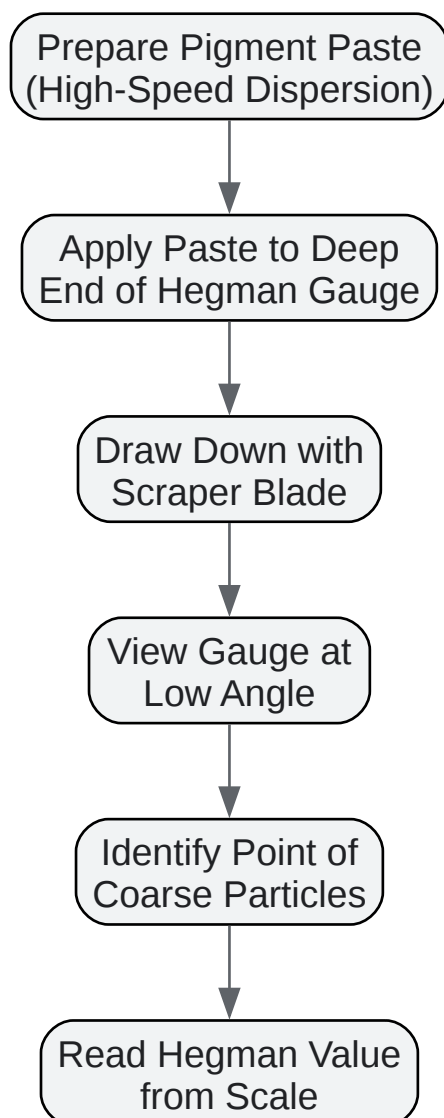
Pigment Dispersibility Assessment

Causality: Dispersibility refers to the ease with which pigment agglomerates are broken down into primary particles and stabilized within a medium. Poor dispersion leads to lower color strength, poor gloss, and surface defects. It is influenced by particle size, shape, and surface treatment.

Protocol: Hegman Gauge Method (ASTM D1210)[20][21]

- Dispersion:
 - Prepare a pigment paste by mixing the pigment with a vehicle using a high-speed disperser or media mill for a set time.[22]
- Application:
 - Place a small amount of the pigment dispersion in the deep end of the Hegman gauge, a steel block with a precisely machined channel of graded depth.
 - Using a scraper blade, draw the dispersion down the length of the channel towards the shallow end with firm, uniform pressure.
- Evaluation:
 - Immediately view the gauge at a low angle to the light.
 - Observe the point in the channel where a significant number of coarse particles or scratches first appear.
 - The reading is taken from the calibrated scale next to the channel. A higher Hegman value indicates a finer dispersion (fewer coarse particles).

Workflow: Dispersion Assessment (Hegman Gauge)



[Click to download full resolution via product page](#)

Caption: Workflow for Hegman Gauge Dispersion Testing.

Conclusion: Selecting the Right Pigment for the Application

Permanent Yellow RN (PY 17) remains a valuable and widely used pigment, offering a bright, clean, greenish-yellow shade with adequate properties for a multitude of applications, particularly in the printing ink and general plastics sectors. Its primary advantages are its cost-effectiveness and good performance in non-critical environments.

However, for applications demanding higher durability, the choice of pigment requires careful consideration of the performance trade-offs.

- For improved lightfastness without moving to a high-performance class, a robust diarylide like Pigment Yellow 83 offers a significant upgrade.
- For applications where high temperatures are a primary concern, such as in engineering plastics, or where maximum weatherability is needed for automotive or architectural coatings, the superior stability of a benzimidazolone pigment like PY 154 is necessary, albeit at a higher cost.

Ultimately, the optimal pigment choice is not based on a single metric but on a holistic evaluation of performance requirements, processing conditions, and economic constraints. By grounding the selection process in standardized experimental data and a clear understanding of the chemical principles at play, researchers and formulators can achieve reliable, high-quality results.

References

- Ataman Kimya. (n.d.). PIGMENT YELLOW 17. Retrieved from [\[Link\]](#)
- SY Chemical Co., Ltd. (n.d.). Pigment Yellow 17. Retrieved from [\[Link\]](#)
- Micom Laboratories. (n.d.). ASTM D4303 test lightfastness of colorants. Retrieved from [\[Link\]](#)
- ASTM International. (2017). D4303 Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials. Retrieved from [\[Link\]](#)
- ASTM International. (n.d.). D4303-06 - Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials. Retrieved from [\[Link\]](#)
- ASTM International. (2017). D4303 Standard Test Methods for Lightfastness of Pigments Used in Artists' Paints. Retrieved from [\[Link\]](#)
- ASTM International. (n.d.). D 4303 – 03 - Standard Test Methods for - Lightfastness of Colorants Used in Artists' Materials1. Retrieved from [\[Link\]](#)

- SIS. (n.d.). Comparison of heat stability of pigments using a stoving medium (ISO 787-21:1979). Retrieved from [[Link](#)]
- European Standards. (n.d.). BS EN ISO 787-21:2017 General methods of test for pigments and extenders Comparison of heat stability of pigments using a stoving medium. Retrieved from [[Link](#)]
- American Coatings Association. (n.d.). Pigment Dispersion II, Testing. Retrieved from [[Link](#)]
- ispigment.com. (2024). How to quickly determine the dispersion performance of pigments?. Retrieved from [[Link](#)]
- Hangzhou Epsilon Chemical Co.,Ltd. (n.d.). Pigment Yellow 17. Retrieved from [[Link](#)]
- Xcolor. (n.d.). Pigment yellow 17|Fast Yellow 2G|CAS No.4531-49-1. Retrieved from [[Link](#)]
- Asahi Tennants. (n.d.). Pigment Yellow 17 Technical Data Sheet. Retrieved from [[Link](#)]
- ASTM International. (n.d.). ASTM D1308-02 - Standard Test Method for Effect of Household Chemicals on Clear and Pigmented Organic Finishes. Retrieved from [[Link](#)]
- Shanghai Colors Ltd. (n.d.). Pigment Yellow 17. Retrieved from [[Link](#)]
- PCI Magazine. (2022). Pigment Dispersion Procedures. Retrieved from [[Link](#)]
- MEST. (2019). MEST EN ISO 787-21:2019. Retrieved from [[Link](#)]
- HUPC Chemical Co. Ltd. (2011). TECHNICAL DATA SHEET Pigment Yellow 17 UN8217. Retrieved from [[Link](#)]
- (n.d.). Pigment Yellow 17. Retrieved from [[Link](#)]
- Vipul Organics. (n.d.). Suntone™ Pigment Yellow 17 Technical Data Sheet. Retrieved from [[Link](#)]
- (n.d.). Pigment Yellow 17. Retrieved from [[Link](#)]
- (n.d.). Pigment Yellow 17. Retrieved from [[Link](#)]

- Deco Chemical Technology Co.,Ltd. (2023). How to identify the quality of dispersants?. Retrieved from [[Link](#)]
- Ataman Kimya. (n.d.). PIGMENT YELLOW 65. Retrieved from [[Link](#)]
- American Coatings Association. (n.d.). Comparison of Methods to Assess Pigment Dispersion. Retrieved from [[Link](#)]
- N.A. (n.d.). ASTM D1308 Chemical Resistance Testing of Paint Films. Retrieved from [[Link](#)]
- Z Technologies. (n.d.). ASTM D1308-02 Chemical Resistance Tested Coatings. Retrieved from [[Link](#)]
- Protecto 401. (n.d.). TEST METHOD: ASTM D-1308. Retrieved from [[Link](#)]
- N.A. (n.d.). ASTM D1308 Standard Test Method for the Effect of Household Chemicals on Transparent and Pigmented Coating Systems. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Top AZO Organic Pigments for Industrial Applications | Types, Uses & Benefits - OOPS COLOR \[oopscolor.com\]](#)
- [2. epsilonpigments.com \[epsilonpigments.com\]](#)
- [3. Pigment yellow 17|Fast Yellow 2G|CAS No.4531-49-1 \[xcolorpigment.com\]](#)
- [4. atccolor.com \[atccolor.com\]](#)
- [5. Pigment Yellow 17 - SY Chemical Co., Ltd. \[sypigment.com\]](#)
- [6. Pigment Yellow 17-shanghai colors ltd \[shanghai-colors.com\]](#)
- [7. advaityadyechem.co.in \[advaityadyechem.co.in\]](#)
- [8. imagicchemicals.com \[imagicchemicals.com\]](#)

- [9. PIGMENT YELLOW RN-Organic pigment-Qingdao Sanhuan Colorchem CO.,LTD \[cncolorchem.com\]](#)
- [10. micomlab.com \[micomlab.com\]](#)
- [11. store.astm.org \[store.astm.org\]](#)
- [12. wewontech.com \[wewontech.com\]](#)
- [13. store.astm.org \[store.astm.org\]](#)
- [14. Standard - General methods of test for pigments and extenders - Part 21: Comparison of heat stability of pigments using a stoving medium \(ISO 787-21:1979\) SS-EN ISO 787-21:2017 - Swedish Institute for Standards, SIS \[hub.sis.se\]](#)
- [15. BS EN ISO 787-21:2017 General methods of test for pigments and extenders Comparison of heat stability of pigments using a stoving medium \[en-standard.eu\]](#)
- [16. standards.iteh.ai \[standards.iteh.ai\]](#)
- [17. laboratuar.com \[laboratuar.com\]](#)
- [18. protecto401.com \[protecto401.com\]](#)
- [19. testinglab.com \[testinglab.com\]](#)
- [20. paint.org \[paint.org\]](#)
- [21. How to identify the quality of dispersants? - Deco Chemical Technology Co.,Ltd \[dcachem.com\]](#)
- [22. pcimag.com \[pcimag.com\]](#)
- [To cite this document: BenchChem. \[A Comparative Performance Analysis: Permanent Yellow RN vs. Alternative Azo Pigments\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1584935/docs#a-comparative-performance-analysis-permanent-yellow-rn-vs-alternative-azo-pigments\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)